

An In-depth Technical Guide to 4-Mercaptopyridine

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Compound of Interest

Compound Name: **4-Mercaptopyridine**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Mercaptopyridine** (4-MPy), a pyridine derivative containing a thiol group. This document collates its fundamental chemical properties, experimental methodologies from recent studies, and its application in electrochemical sensing.

Core Chemical Properties

4-Mercaptopyridine, also known as 4-Pyridinethiol, is an organic compound that is utilized in various research applications, including as a redox reagent and in the formation of self-assembled monolayers.^[1]

Molecular Formula and Weight

- Molecular Formula: C5H5NS^{[1][2][3][4]}
- Molecular Weight: 111.16 g/mol ^{[2][4]}

Physicochemical Data

A summary of the key physicochemical properties of **4-Mercaptopyridine** is presented in the table below.

Property	Value
Molecular Formula	C5H5NS[1][2][3][4]
Molecular Weight	111.16 g/mol [2][4]
Appearance	Light yellow to Brown to Dark green powder to crystal
Melting Point	182-189 °C[3]
Boiling Point	194.0 ± 13.0 °C (Predicted)[3]
Density	1.161 (estimate)[3]
Purity	>95%[1]
Storage Temperature	2-8°C[4]

Experimental Protocols

This section details methodologies from published research, providing a framework for the application of **4-Mercaptopyridine** in experimental settings.

Spectral Characterization of 4-Mercaptopyridine Aggregates

This protocol is adapted from a study investigating the spectroscopic characteristics of **4-Mercaptopyridine** molecular aggregates in aqueous solutions.[5]

Objective: To prepare **4-Mercaptopyridine** solutions and analyze their spectral properties to understand molecular aggregation.

Materials:

- **4-Mercaptopyridine** (96%)[5]
- Methanol[5]
- Deionized (DI) water[5]

- Perkin-Elmer Lambda 19 UV-vis-near IR spectrometer[5]
- Hitachi F-2500 FL Spectrophotometer[5]
- Spectra Pro 2750 Raman spectrometer with an Ar+ laser (514.5 nm)[5]

Procedure:

- Solution Preparation: Prepare a 1 mM solution of **4-Mercaptopyridine** by dissolving the powder in both pure methanol and deionized (DI) water separately.[5]
- UV-Vis Absorption Spectroscopy:
 - Use a 1 cm path length cuvette for measurements.[5]
 - Record the absorption spectra for both the methanol and water solutions using the UV-vis-near IR spectrometer.[5]
- Fluorescence Spectroscopy:
 - For the methanol solution, use an excitation wavelength of 340 nm.[5]
 - For the aqueous solution, use an excitation wavelength of 320 nm.[5]
 - Record the fluorescence spectra using the FL Spectrophotometer.[5]
- Raman Spectroscopy:
 - Investigate the Raman spectra of the solutions using an excitation wavelength of 514.5 nm from the Ar+ laser.[5]

Electrochemical Detection of Mercury Ions (Hg²⁺)

This protocol outlines the fabrication and use of a **4-Mercaptopyridine**-modified gold electrode for the sensitive detection of mercury ions, as described in a recent study.[6]

Objective: To construct a 4-MPy-based electrochemical sensor and optimize it for the detection of Hg²⁺.

Materials:

- **4-Mercaptopyridine (4-MPY)**[6]
- Gold (Au) electrode[6]
- $[\text{Fe}(\text{CN})_6]^{3-}/4-$ redox probe solution (5 mM)[6]
- Solutions with varying concentrations of Hg^{2+} [6]
- Instruments for Cyclic Voltammetry (CV) and Electrochemical Impedance Spectroscopy (EIS)[6]

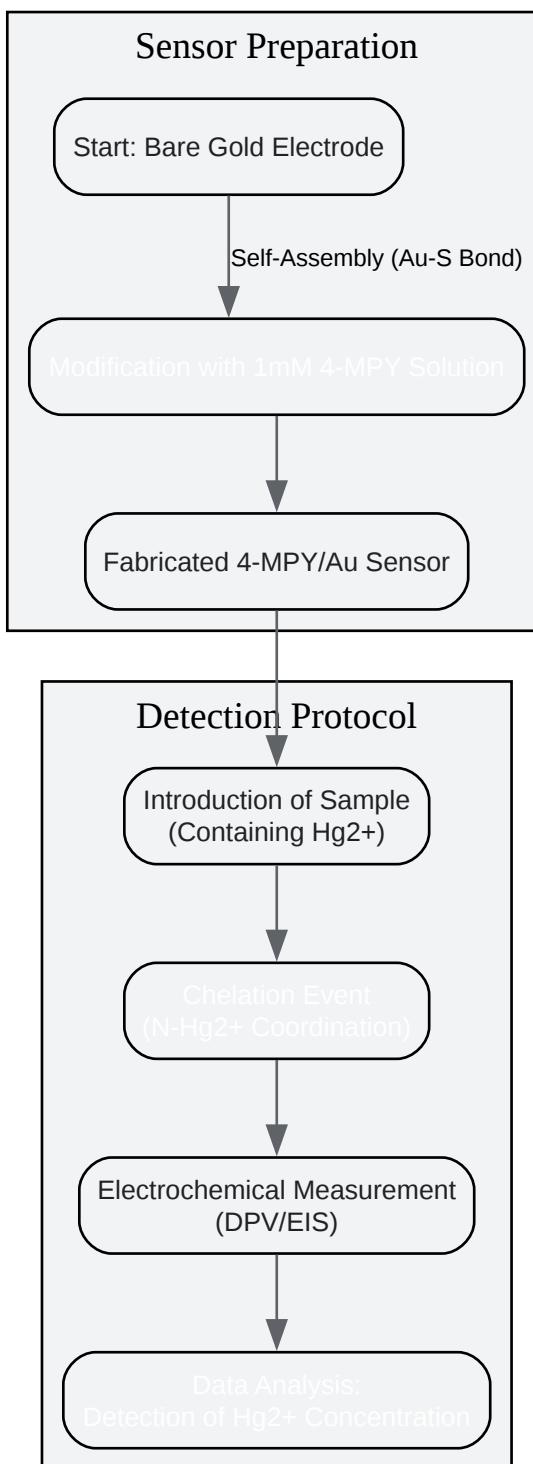
Procedure:

- Electrode Modification:
 - A bare gold electrode is modified by self-assembly of **4-Mercaptopyridine** on its surface through the formation of a Au-S bond.[6]
- Optimization of 4-MPY Concentration:
 - Prepare a series of 4-MPY solutions with different concentrations.
 - Modify separate Au electrodes with each concentration.
 - Measure the current intensity in the substrate solution. The optimal concentration is the one that yields the maximum current intensity, which was found to be 1 mM.[6]
- Electrochemical Measurements:
 - Characterize the charge transfer properties of the bare Au, 4-MPy/Au, and Hg^{2+} -reacted 4-MPy/Au electrodes using CV and EIS in the presence of the 5 mM $[\text{Fe}(\text{CN})_6]^{3-}/4-$ redox probe.[6]
- Hg^{2+} Detection:
 - Incubate the 4-MPy/Au electrode with solutions of varying Hg^{2+} concentrations.

- Perform differential pulse voltammetry (DPV) and EIS measurements to detect the presence and concentration of Hg^{2+} . The sensor has a reported detection range of 0.01 $\mu\text{g/L}$ to 500 $\mu\text{g/L}$.^[6]

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the electrochemical detection of mercury ions using a **4-Mercaptopyridine** modified sensor.



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Caption: Workflow for Hg^{2+} detection using a 4-MPY sensor.

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